

# Navigating the Procurement of (-)-Pinocampheol: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: (-)-Pinocampheol

Cat. No.: B12780168

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For researchers, scientists, and professionals in drug development, the efficient sourcing of key chemical reagents is paramount to project timelines and success. This in-depth guide provides a technical overview of commercial suppliers and purchasing considerations for **(-)-Pinocampheol**, a versatile chiral auxiliary and building block in asymmetric synthesis.

## Commercial Availability and Supplier Landscape

**(-)-Pinocampheol** is accessible through a range of chemical suppliers, catering to various scales of research and development, from laboratory-grade to bulk quantities. While major suppliers like Sigma-Aldrich (now MilliporeSigma) are prominent distributors, a broader landscape of specialized chemical companies also offers this reagent. Identification of suppliers can be facilitated through chemical marketplace platforms such as PINPOOLS, which aggregates listings from numerous vendors globally.

Key commercial suppliers identified for **(-)-Pinocampheol** and its isomers include:

- Major Chemical Distributors:
  - Sigma-Aldrich (MilliporeSigma)
  - Thermo Fisher Scientific (Alfa Aesar)
  - TCI Chemicals

- Specialized and Regional Suppliers:
  - Abosyn
  - Cayman Chemical
  - LinkChem Co., Ltd. (China)
  - Neolider
  - OQEMA (Germany)
  - Radchem Products, Inc. (USA)
  - Santa Cruz Biotechnology
  - Shandong Xintai Chemicals Co., Ltd. (China)
  - Shin-Etsu (USA)
  - STANLAB (Poland)
  - UAB SynHet (Lithuania)
  - Univar Solutions GmbH (Germany)

It is important to note that the availability of **(-)-Pinocampheol** may vary between suppliers, and direct inquiry is often necessary to obtain the most current information on stock and lead times.

## Quantitative Data for Purchasing Decisions

For researchers and procurement managers, a clear comparison of product specifications is crucial. The following table summarizes typical quantitative data for **(-)-Pinocampheol**, although pricing is subject to fluctuation and direct quotes should be obtained from suppliers.

Supplier/Distributor	CAS Number(s)	Purity/Grade(s) Available	Typical Quantities Offered
Sigma-Aldrich	25465-65-0	98% (for (-)-Isopinocampheol)	Grams to Kilograms
TCI Chemicals	35997-96-7	>98.0% (GC)	1g, 5g, 25g
Alfa Aesar	35997-96-7	98%	1g, 5g, 25g
Cayman Chemical	35997-96-7	≥95%	Milligrams to Grams
Santa Cruz Biotechnology	35997-96-7	Research Grade	Grams
Other Specialized Suppliers	35997-96-7, 25465-95-6	Varying (Inquire for details)	Grams to Bulk (Inquire for details)

Note: The CAS number 35997-96-7 is most frequently associated with **(-)-Pinocampheol**, while 25465-95-6 may also be used, sometimes for the isomeric (-)-Isopinocampheol. Researchers should verify the specific isomer and its stereochemistry with the supplier. For drug development and other sensitive applications, requesting a Certificate of Analysis (CoA) is essential to confirm the purity, identity, and specifications of the purchased material.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Experimental Protocols: Application in Asymmetric Synthesis

**(-)-Pinocampheol** and its derivatives are widely employed as chiral reagents in asymmetric reductions of ketones and other prochiral substrates, enabling the synthesis of enantiomerically enriched secondary alcohols. These chiral alcohols are valuable intermediates in the synthesis of pharmaceuticals and other bioactive molecules.

### Key Experiment: Asymmetric Reduction of a Prochiral Ketone

The following protocol is a representative example of the use of a **(-)-Pinocampheol**-derived reagent for the asymmetric reduction of a ketone.[\[4\]](#)

#### Materials:

- Prochiral ketone
- (-)-Isopinocampheol or a derivative (e.g., Alpine-Borane®, prepared from (-)- $\alpha$ -pinene which can be derived from **(-)-Pinocampheol**)
- Anhydrous tetrahydrofuran (THF)
- Diethanolamine
- Pentane
- Standard glassware for anhydrous reactions (e.g., oven-dried flasks, syringes, nitrogen/argon inlet)

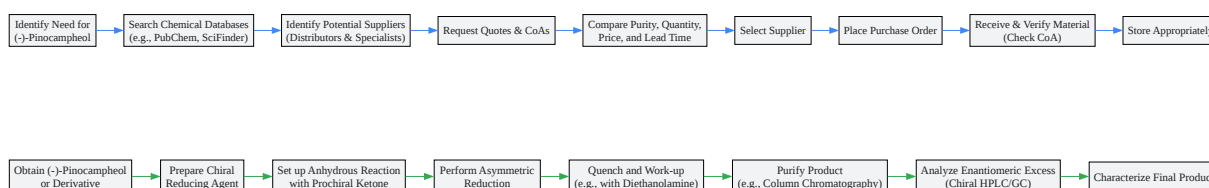
#### Methodology:

- Preparation of the Chiral Reducing Agent (in situ): A solution of the chiral borane reagent (e.g., Alpine-Borane®) is typically prepared in anhydrous THF under an inert atmosphere.
- Reduction Reaction: The prochiral ketone, dissolved in anhydrous THF, is cooled to a specific temperature (e.g., 0 °C or -78 °C) in a reaction flask under an inert atmosphere. The chiral reducing agent solution is then added dropwise via syringe. The reaction is stirred at the specified temperature for a predetermined time, monitored by thin-layer chromatography (TLC) or another suitable analytical technique.
- Work-up: Upon completion, the reaction is quenched, and the boron-containing byproducts are removed. A common method involves the addition of diethanolamine, which forms a precipitate with the boron species. The mixture is stirred for several hours, and the solid is removed by filtration. The filtrate, containing the chiral alcohol product, is then subjected to extraction and purification.
- Purification: The crude product is purified by standard laboratory techniques such as column chromatography on silica gel to yield the enantiomerically enriched secondary alcohol.

- Chiral Analysis: The enantiomeric excess (ee) of the product is determined using a suitable chiral analytical method, such as chiral High-Performance Liquid Chromatography (HPLC) or chiral Gas Chromatography (GC).

## Visualizing the Purchasing and Experimental Workflow

To aid in understanding the logical flow of procuring and utilizing **(-)-Pinocampheol**, the following diagrams have been generated.



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